

Application Notes and Protocols for High-Throughput Screening of ZW-1226

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Compound of Interest

Compound Name: ZW-1226

Cat. No.: B15569951

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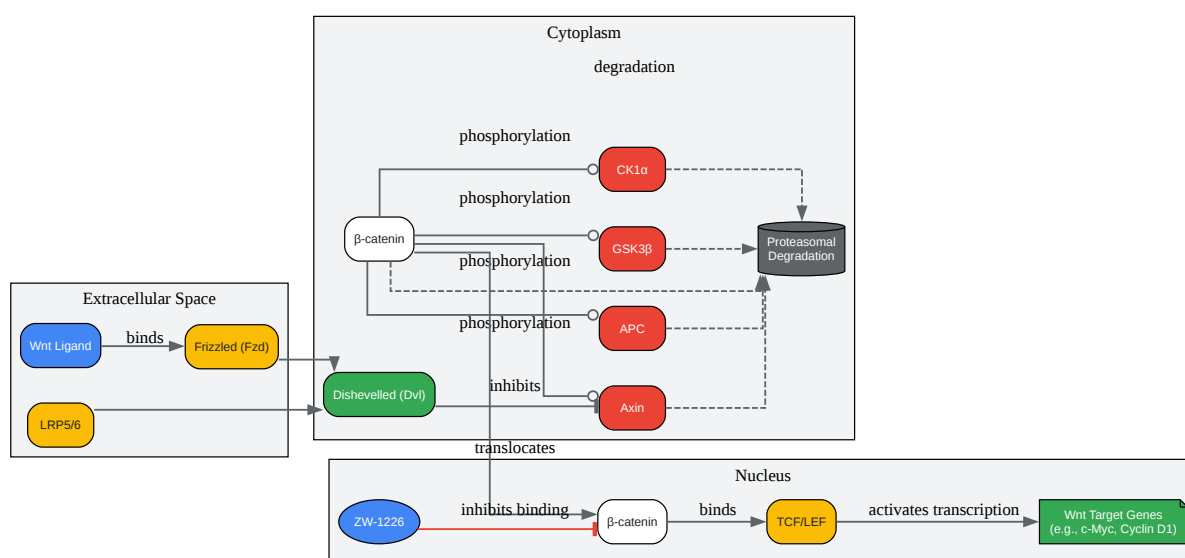
Introduction

The Wnt signaling pathway plays a crucial role in embryonic development and adult tissue homeostasis. Aberrant activation of this pathway is implicated in the progression of numerous cancers, making it a key target for therapeutic intervention. The canonical Wnt signaling cascade culminates in the nuclear accumulation of β -catenin, which then associates with T-cell factor/lymphoid enhancer-binding factor (TCF/LEF) transcription factors to activate the expression of target genes involved in cell proliferation and survival.

ZW-1226 is a novel, potent, and selective small molecule inhibitor designed to disrupt the protein-protein interaction between β -catenin and TCF/LEF. By preventing the formation of this transcriptional complex, **ZW-1226** effectively downregulates the expression of Wnt target genes, leading to the suppression of tumor growth. This document provides a detailed protocol for the use of **ZW-1226** in a high-throughput screening (HTS) campaign to identify and characterize inhibitors of the Wnt signaling pathway.

Signaling Pathway

The following diagram illustrates the canonical Wnt signaling pathway and the proposed mechanism of action for **ZW-1226**.



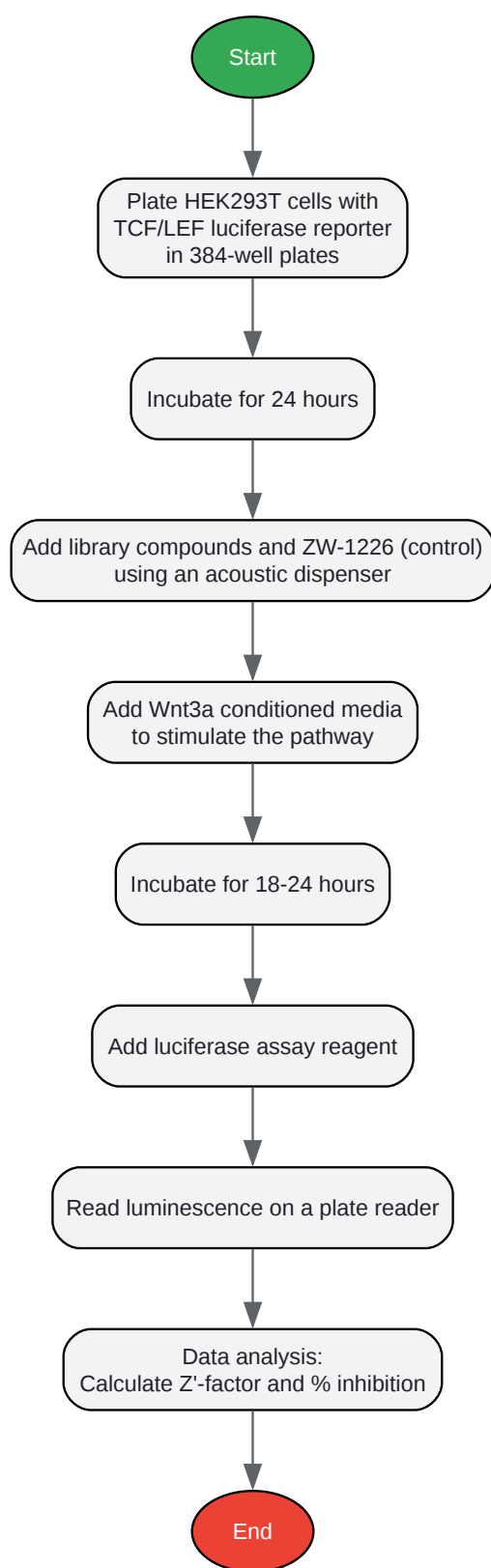
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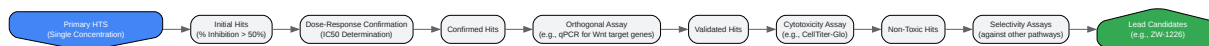
Figure 1: Canonical Wnt signaling pathway and the inhibitory action of **ZW-1226**.

High-Throughput Screening Protocol

This protocol describes a cell-based luciferase reporter assay for screening small molecule libraries to identify inhibitors of the Wnt/ β -catenin signaling pathway.

Experimental Workflow





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